

Technical Guide: Physicochemical Properties of 4-chloro-3-nitro-N-phenylbenzenesulfonamide

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Compound of Interest

Compound Name: Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physicochemical properties of 4-chloro-3-nitro-N-phenylbenzenesulfonamide. Due to a notable lack of experimentally derived data for this specific compound in publicly available literature, this document also presents extensive data for the closely related compound, 4-chloro-3-nitrobenzenesulfonamide, to serve as a valuable reference point for researchers.

Introduction

4-chloro-3-nitro-N-phenylbenzenesulfonamide belongs to the sulfonamide class of compounds, a group widely recognized for its diverse biological activities. Understanding the physicochemical properties of this molecule is fundamental for its potential development in medicinal chemistry and materials science. This guide summarizes the available predicted data for the target compound and experimental data for its analogue, details relevant experimental protocols, and visualizes key chemical and biological pathways.

Physicochemical Data

Quantitative data for 4-chloro-3-nitro-N-phenylbenzenesulfonamide and the related 4-chloro-3-nitrobenzenesulfonamide are presented below.

Predicted Physicochemical Properties of 4-chloro-3-nitro-N-phenylbenzenesulfonamide

As experimental data for 4-chloro-3-nitro-N-phenylbenzenesulfonamide is limited, the following table summarizes its predicted properties.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ ClN ₂ O ₄ S	PubChem[1]
Molecular Weight	312.73 g/mol	Santa Cruz Biotechnology[2]
XlogP	2.9	PubChem[1]
Monoisotopic Mass	311.99716 Da	PubChem[1]

Experimental Physicochemical Properties of 4-chloro-3-nitrobenzenesulfonamide

The following table details the experimentally determined physicochemical properties of the related compound, 4-chloro-3-nitrobenzenesulfonamide.

Property	Value	Source
CAS Number	97-09-6	PubChem[3]
Molecular Formula	C ₆ H ₅ CIN ₂ O ₄ S	PubChem[3]
Molecular Weight	236.63 g/mol	PubChem[3]
Melting Point	25-35 °C	ChemBK[4]
Boiling Point	175-176 °C	ChemBK[4]
Water Solubility	224.8 mg/L at 15 °C	ChemBK[4]
Vapor Pressure	1.58 x 10 ⁻⁷ mmHg at 25 °C	ChemBK[4]
pKa	9.28 ± 0.60 (Predicted)	ChemBK[4]
logP (log Kow)	0.66	PubChem[3]
Appearance	Yellow prismatic crystals	ChemBK[4]

Experimental Protocols

Detailed methodologies for the synthesis of compounds related to 4-chloro-3-nitro-N-phenylbenzenesulfonamide are provided below.

Synthesis of 4-chloro-3-nitrobenzene sulfonyl chloride

The precursor, 4-chloro-3-nitrobenzene sulfonyl chloride, can be synthesized from o-chloronitrobenzene and chlorosulfonic acid.[5]

- Reaction Conditions: The optimal reaction temperature is 120°C with a reaction time of 4 hours.[5]
- Molar Ratio: The recommended molar ratio of chlorosulfonic acid to o-chloro-nitrobenzene is 4:1.[5]
- Procedure:
 - React o-chloro-nitrobenzene with chlorosulfonic acid under the specified conditions.

- After the reaction is complete, the crude product is recrystallized.
- Purification: Recrystallization is performed using petroleum ether.[5]
- Yield and Purity: This method can yield a product with a purity of 99.96% and a yield of 81.5%. [5]

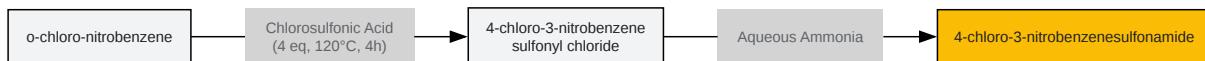
Synthesis of 4-chloro-3-nitrobenzenesulfonamide

4-chloro-3-nitrobenzenesulfonamide can be prepared from 2-chloronitrobenzene.[6]

- Step 1: Chlorosulfonation
 - Slowly add chlorosulfonic acid (450 mL) to 2-chloronitrobenzene (100 g).[6]
 - Heat the reaction mixture to 100°C and maintain for 6 hours.[6]
 - Cool the mixture to ambient temperature and continue stirring for an additional 12 hours. [6]
- Step 2: Amination
 - Slowly pour the reaction mass into chilled aqueous ammonia (800 mL) while maintaining the temperature at -10°C and stir for 3 hours.[6]
 - Warm the reaction mixture to 23°C and stir for 2 hours.[6]
- Step 3: Isolation and Purification
 - Filter the reaction mixture and wash the obtained solid three times with water (200 mL x 3).[6]
 - The solid is then dissolved in methanol (600 mL) at 60°C. Water is added in portions (200 mL each time) with stirring.[6]
 - After cooling to room temperature and stirring for 1 hour, the mixture is filtered, and the solid is washed with a 1:1 mixture of methanol and water (100 mL).[6]
 - The final product is dried under vacuum at 60°C.[6]

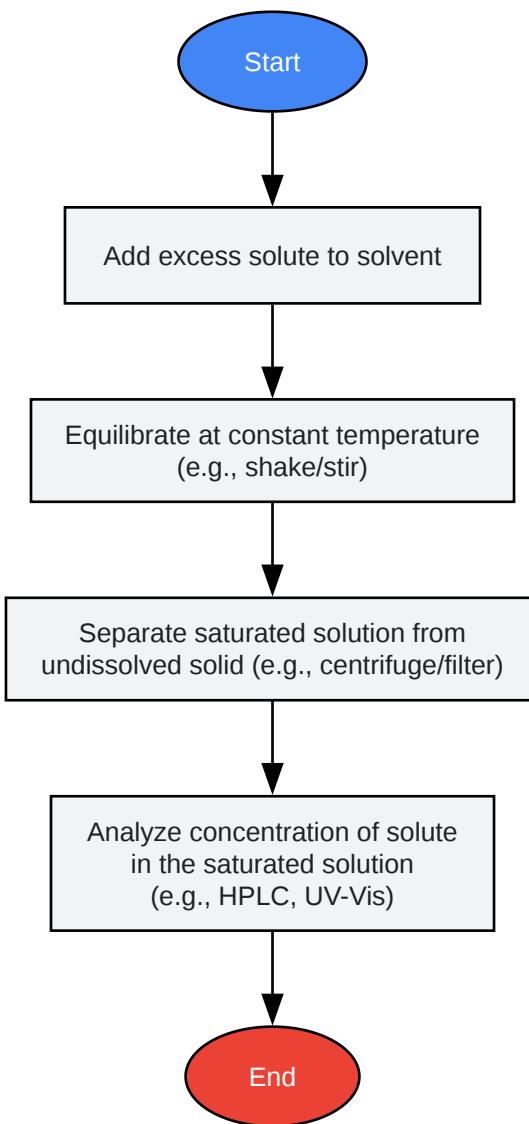
Visualizations

The following diagrams illustrate key synthesis and biological pathways relevant to the topic.



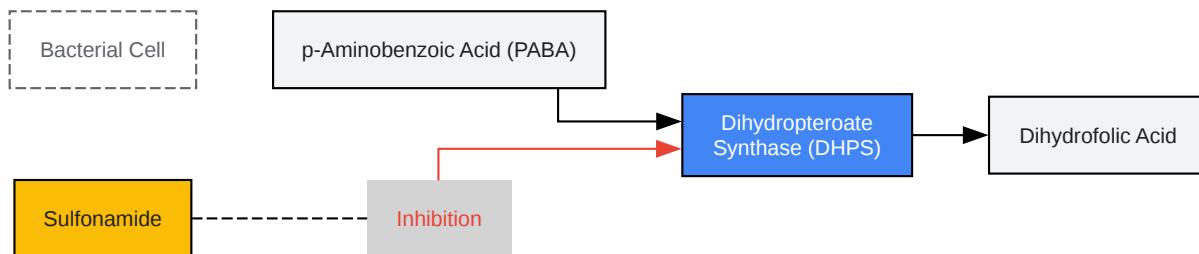
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Synthesis of 4-chloro-3-nitrobenzenesulfonamide.



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General workflow for solubility determination.



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